

Environmental Persistence and Biodegradability of Celestolide: A Technical Guide

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Compound of Interest

Compound Name: Celestolide

Cat. No.: B023127

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Introduction

Celestolide, with the CAS number 13171-00-1, is a synthetic polycyclic musk fragrance widely utilized in a variety of consumer products, including perfumes, detergents, soaps, and cosmetics, for its persistent, warm, and powdery musk scent.[1][2][3][4][5] Chemically known as 1-(6-tert-Butyl-1,1-dimethyl-2,3-dihydro-1H-inden-4-yl)ethanone, and also referred to as ADBI, it belongs to a class of compounds valued for their stability and longevity in formulations.[3][5][6] However, the very properties that make **Celestolide** a desirable fragrance ingredient—its chemical stability and lipophilicity—also raise concerns about its environmental fate, persistence, and potential for bioaccumulation.[4] This technical guide provides a comprehensive overview of the environmental persistence and biodegradability of **Celestolide**, summarizing key data, outlining experimental protocols, and illustrating relevant environmental processes.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. **Celestolide** is a solid, lipophilic substance with low water solubility and moderate volatility.[7] These characteristics are fundamental to understanding its partitioning in the environment. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Celestolide**

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₂₄ O	[7][8][9]
Molecular Weight	244.37 g/mol	[6][7][8]
Physical Form	Almost white crystals/solid	[7][8]
Melting Point	78.5 °C	[6][7]
Boiling Point	304.5 °C at 101.325 kPa	[7]
Water Solubility	0.015 mg/L	[6][7]
Vapor Pressure	0.05 Pa at 21 °C	[7]
Log Kow (Octanol-Water Partition Coefficient)	5.7	[7]
Henry's Law Constant	1.78 x 10 ⁻² atm-m ³ /mol	[7]
Bioconcentration Factor (BCF)	Estimated at 700	[7]

Environmental Fate and Persistence

Celestolide is considered persistent in the environment due to its extremely low rate of biodegradation.[4] Its widespread use in personal care and cleaning products leads to its continuous release into the environment, primarily through wastewater treatment plant (STP) effluents and biosolids.[4]

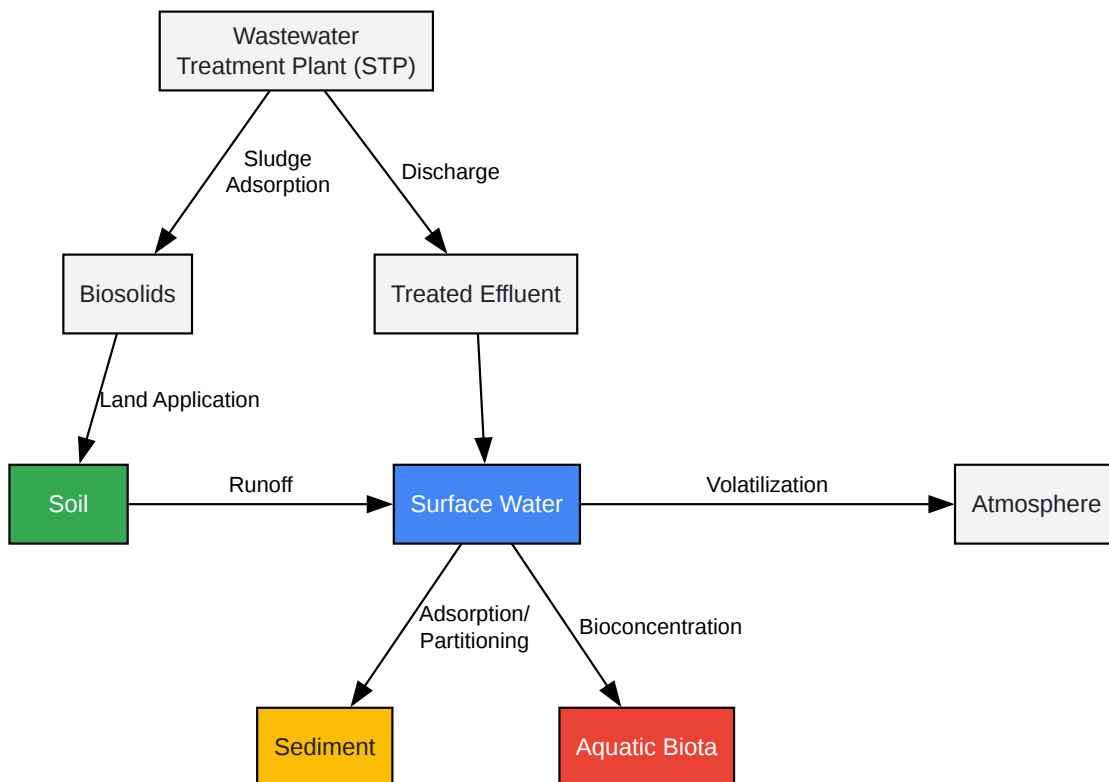
Environmental Partitioning

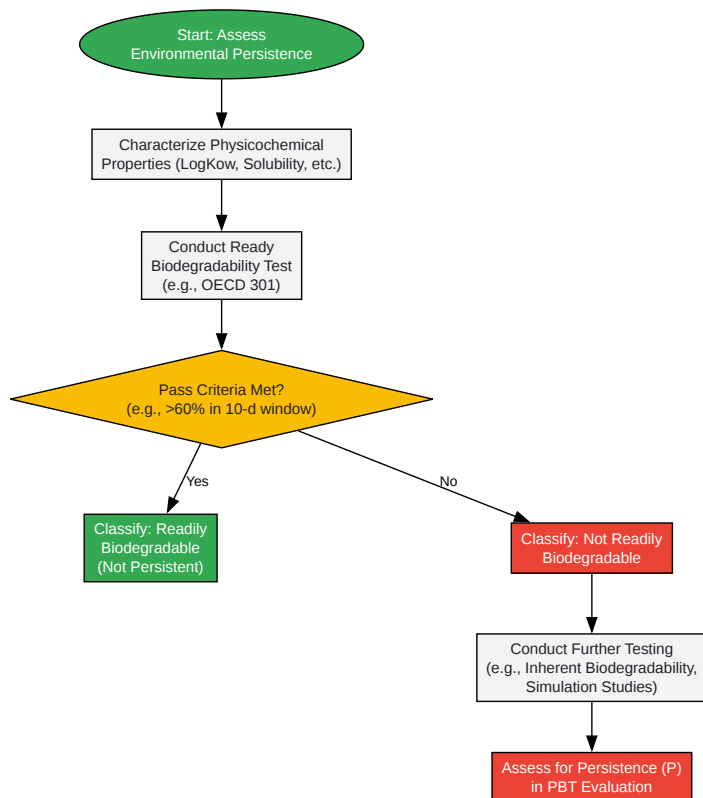
Upon release into the environment, **Celestolide**'s high lipophilicity (Log Kow = 5.7) and low water solubility govern its distribution.[7]

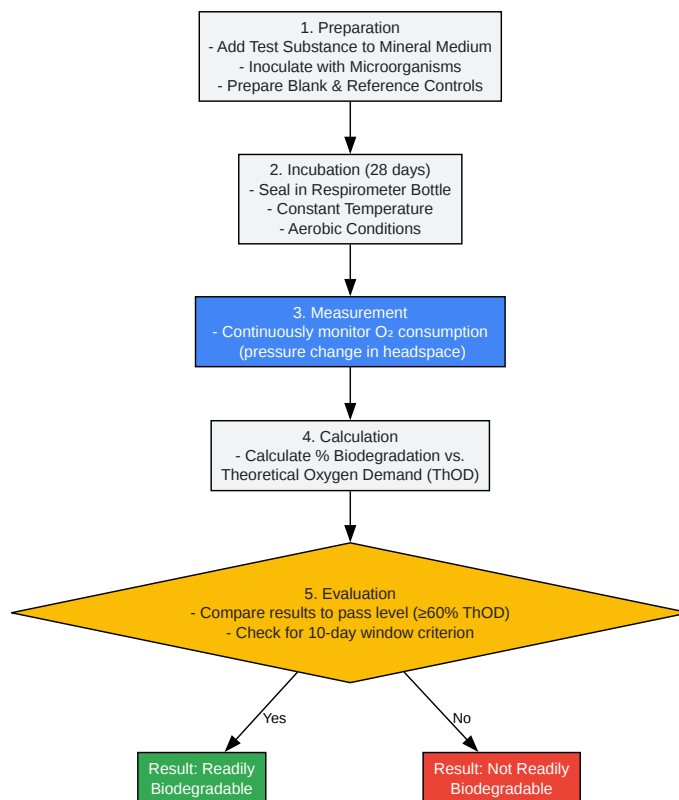
- **Water and Sediment:** When released into surface waters, **Celestolide** is expected to adsorb strongly to suspended solids and sediment.[7] Volatilization from water surfaces is a potential fate process but is likely attenuated by this adsorption.[7]
- **Soil:** **Celestolide** exhibits low mobility in soil. Due to its high lipophilicity, a significant fraction entering STPs (up to 85%) can be removed by adsorption to sludge, which may

subsequently be applied to land as biosolids, leading to soil contamination. Multimedia partitioning models predict that **Celestolide** will predominantly partition to the soil compartment (approx. 81.9%), with smaller amounts partitioning to water (12.8%) and sediment (4.65%).

- Air: While considered moderately volatile, its atmospheric lifetime is relatively short (a few hours) due to reactions with OH radicals, suggesting that long-range atmospheric transport is not a primary concern.[\[10\]](#)







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